Technical Application Note: N-(2-Isopropoxybenzyl)-1-propanamine in API Synthesis[1]

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Compound of Interest

Compound Name:	*N-(2-Isopropoxybenzyl)-1-propanamine*
CAS No.:	*1040685-17-3*
Cat. No.:	*B1437168*

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Introduction & Executive Summary

N-(2-Isopropoxybenzyl)-1-propanamine (Chemical Formula: $C_{13}H_{21}NO$) is a specialized secondary amine intermediate increasingly utilized in medicinal chemistry campaigns targeting G-Protein Coupled Receptors (GPCRs) and Kinase Inhibitors. Unlike simple benzylamines, the ortho-isopropoxy substitution provides unique steric bulk and lipophilicity, enhancing the metabolic stability and blood-brain barrier (BBB) permeability of downstream Active Pharmaceutical Ingredients (APIs).

This guide details the strategic handling, synthesis, and quality control of this intermediate. It is designed for process chemists and formulation scientists requiring high-purity integration of this motif into larger drug scaffolds.

Key Applications

- Neuroscience: Synthesis of selective 5-HT and Dopamine receptor modulators.

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- Oncology: Fragment synthesis for Pyrazolo-triazine based Cyclin-Dependent Kinase (CDK) inhibitors.
- Flavor Chemistry: Precursor for high-potency Umami modulators (e.g., oxalamide derivatives).

Chemical Identity & Properties

Property	Specification
IUPAC Name	N-(2-(propan-2-yloxy)benzyl)propan-1-amine
Structure	2-Isopropoxy-Ph-CH_2-NH-CH_2-CH_2-CH_3
Molecular Weight	207.31 g/mol
Appearance	Colorless to pale yellow oil
Solubility	Soluble in DCM, MeOH, EtOH, DMSO; Sparingly soluble in water
pKa (Calc)	~9.5 (Secondary Amine)
Stability	Air-sensitive (absorbs CO_2 to form carbamates); Hygroscopic

Synthetic Utility & Protocols

Mechanistic Causality: Why this Intermediate?

In drug design, the 2-isopropoxy group serves as a "privileged" bioisostere for the 2-methoxy group.

- Metabolic Shielding: The bulky isopropyl group hinders O-dealkylation by Cytochrome P450 enzymes more effectively than a methyl group, extending the half-life of the drug.
- Conformational Lock: The steric clash between the isopropoxy group and the benzylic amine restricts rotation, pre-organizing the molecule for receptor binding.

Protocol A: Synthesis of the Intermediate

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Rationale: In-situ preparation is often preferred to avoid storage instability of the secondary amine.

Reaction Type: Reductive Amination Precursors: 2-Isopropoxybenzaldehyde + 1-Propanamine

Step-by-Step Methodology:

- Imine Formation:
  - Charge a reactor with 2-Isopropoxybenzaldehyde (1.0 equiv) and anhydrous Methanol (10 volumes).
  - Add 1-Propanamine (1.1 equiv) dropwise at 0–5°C. Note: Exothermic.
  - Add Magnesium Sulfate (anhydrous, 2.0 equiv) to sequester water and drive equilibrium.
  - Stir at Room Temperature (RT) for 4 hours. Monitor by TLC/HPLC for disappearance of aldehyde.
- Reduction:
  - Cool mixture to 0°C.
  - Add Sodium Borohydride ($NaBH_4$) (1.5 equiv) portion-wise over 30 minutes. Caution: Hydrogen gas evolution.
  - Allow to warm to RT and stir for 12 hours.
- Workup:
  - Quench with saturated NH_4Cl solution.
  - Extract with Dichloromethane (DCM).[1]
  - Wash organic layer with Brine, dry over Na_2SO_4, and concentrate.
- Purification:

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- If necessary, purify via Acid-Base extraction (dissolve in dilute HCl, wash with ether, basify aqueous layer with NaOH, extract back into DCM) or Silica Gel Chromatography (Eluent: DCM/MeOH/NH_4OH).

Protocol B: Utilization in API Synthesis (Alkylation)

Scenario: Attaching the intermediate to a core scaffold (e.g., chloropyrimidine or alkyl halide).

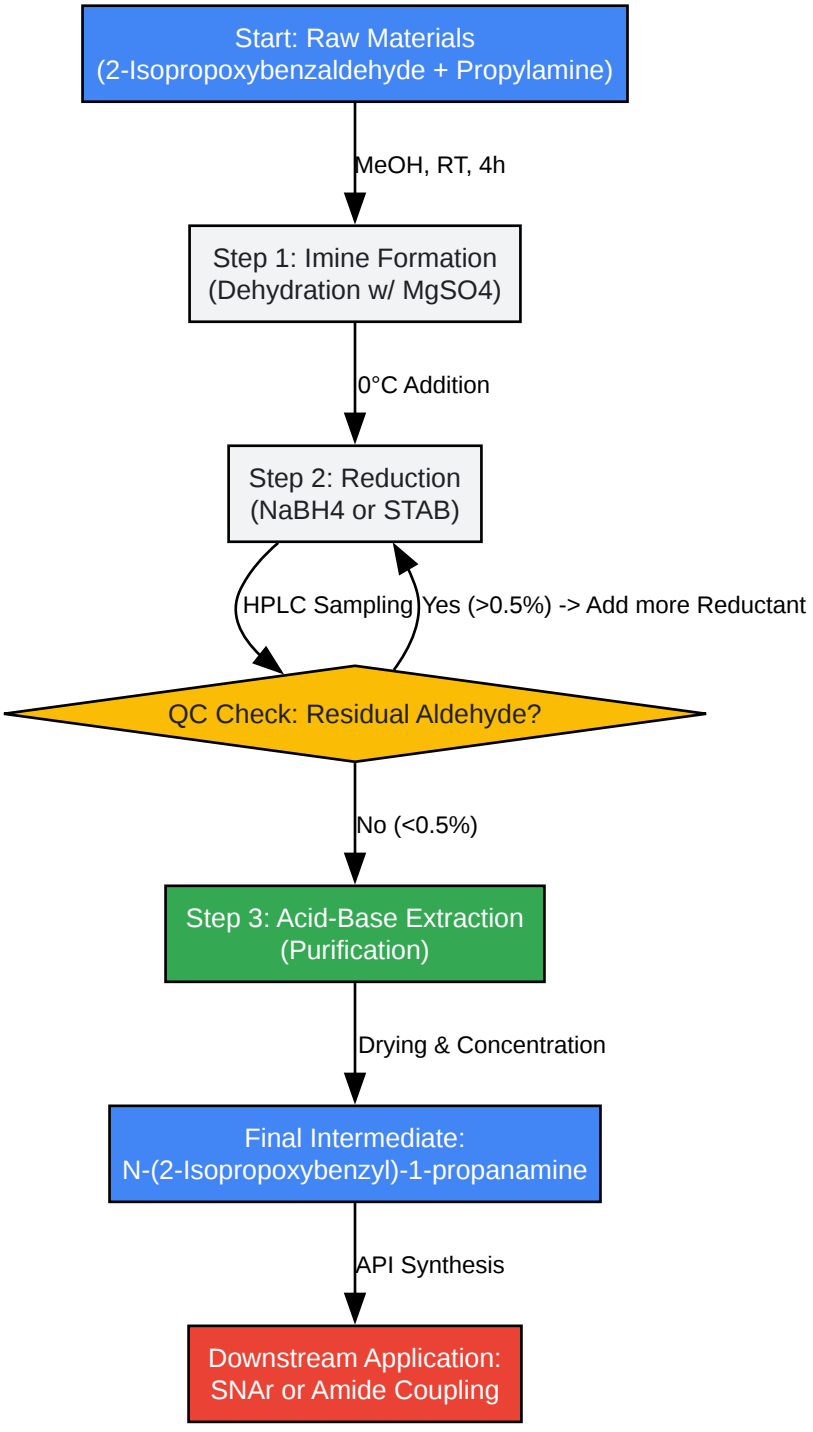
Reaction: Nucleophilic Substitution (S_N2 or S_NAr)

- Dissolution: Dissolve the electrophile (e.g., 4-chloropyrimidine derivative) (1.0 equiv) in DMF or Acetonitrile.
- Base Addition: Add **N-(2-Isopropoxybenzyl)-1-propanamine** (1.2 equiv) and a base like K_2CO_3 or DIPEA (2.0 equiv).
- Heating: Heat to 60–80°C under Nitrogen atmosphere.
  - Expert Tip: Use catalytic KI (0.1 equiv) if reacting with an alkyl chloride to accelerate the reaction via the Finkelstein mechanism.
- Validation: Monitor consumption of the secondary amine by LC-MS.

Process Visualization (Graphviz)

The following diagram illustrates the critical decision pathways in synthesizing and validating this intermediate.

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Caption: Synthesis and Quality Control workflow for **N-(2-Isopropoxybenzyl)-1-propanamine**.

Quality Control & Self-Validating Systems

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To ensure "Trustworthiness" in your data, every batch must pass the following self-validating checks before use in GMP steps.

Critical Quality Attributes (CQAs)

Test	Method	Acceptance Criteria	Scientific Rationale
Identity	^{1}H-NMR ($CDCl_3$)	Characteristic Isopropyl Septet (~4.6 ppm)	Confirms the presence of the 2-isopropoxy group.
Purity	HPLC (C18, Gradient)	> 98.0% Area	Secondary amines can oxidize; high purity prevents side-reactions.
Residual Aldehyde	GC-MS or HPLC	< 0.1%	Unreacted aldehyde is genotoxic and reactive.
Water Content	Karl Fischer	< 0.5%	Water interferes with downstream anhydrous couplings.

Troubleshooting Guide

- Problem: Low Yield in Step 1.
  - Root Cause:[2] Incomplete imine formation due to water.
  - Solution: Use molecular sieves (3Å) instead of $MgSO_4$ or use a Dean-Stark trap if using Toluene.
- Problem: Formation of Tertiary Amine Impurity.
  - Root Cause:[2] Over-alkylation (reaction of product with aldehyde).
  - Solution: Ensure strict stoichiometry (Amine excess) and stepwise addition of reductant.

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References

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  - Context: Describes the synthesis of oxalamides using N-(2-isopropoxybenzyl)
- Paruch, K., et al. (2009). Pyrazolo-triazine derivatives as selective cyclin-dependent kinase inhibitors. Patent WO2007056468A1. Link
  - Context: Validates the use of the 2-isopropoxybenzylamine motif in oncology drug discovery.
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for 2-Propanamine (Propylamine precursor). Link
  - Context: Physical properties and safety d
- Huateng Pharma.Product Catalog: **N-(2-Isopropoxybenzyl)-1-propanamine**.[2][3][4] Link
  - Context: Commercial availability and specification grounding.[5]

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